

Overview of Analytical Methods for Propoxyphene

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Compound Focus: rac-Propoxyphene-D5

CAS No.: 136765-49-6

Cat. No.: S1785199

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Matrix	Analytical Technique	Sample Preparation	Key Separation/Detection Details	Reference
Urine	LC-Tandem MS	"Dilute and shoot"	Distinguishes norpropoxyphene (m/z 326) from a dehydrated rearrangement product (m/z 308).	[1]
Urine	GC-MS	Solid-phase extraction (cation exchange/hydrophobic)	Requires an optimized derivative formation step. Alkaline extraction converts norpropoxyphene.	[1] [2]
Oral Fluid	GC-MS	Solid-phase extraction	Uses Quantisal collection device; immunoassay screening followed by GC-MS confirmation.	[2]
Whole Blood & Hair	GC-MS	Automated on-line solid-phase extraction	Applied in forensic analysis of fatal overdose cases.	[2]

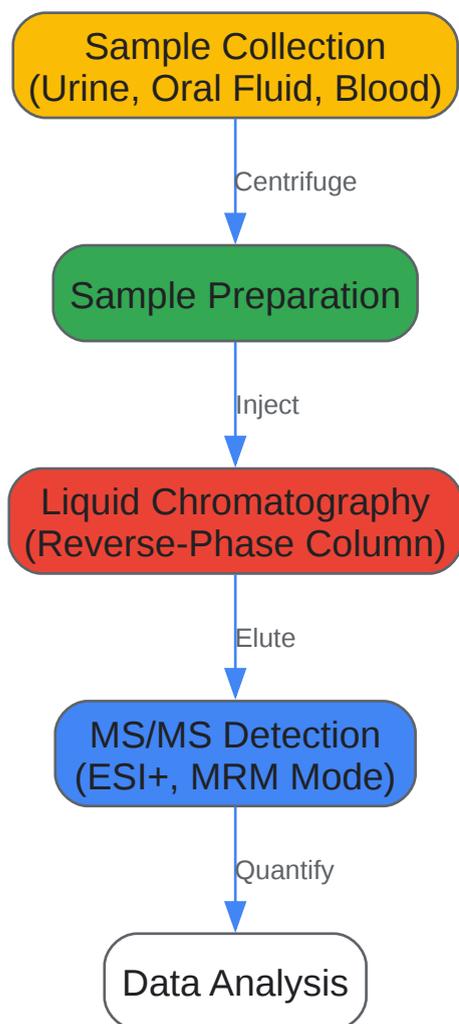
Experimental Protocol for LC-MS/MS Analysis

While the studies do not detail the validation of propoxyphene-D5 specifically, they outline a general workflow for LC-MS/MS analysis that you can adapt [1]. The use of a deuterated internal standard like propoxyphene-D5 is a common practice in such methods to improve accuracy and precision.

- **Sample Preparation:** The "dilute and shoot" approach can be used for urine samples. This involves centrifuging the sample and diluting the supernatant with a compatible solvent like methanol or a mobile phase before injection into the LC-MS/MS system [1].
- **Liquid Chromatography (LC):** The compounds are separated using a reverse-phase C18 column. The mobile phase typically consists of water and an organic solvent like methanol or acetonitrile, often with modifiers such as formic acid or ammonium acetate to improve ionization.
- **Mass Spectrometry (MS) Detection:** Detection is performed using tandem mass spectrometry (MS/MS) with an electrospray ionization (ESI) source in positive ion mode. The method would rely on Multiple Reaction Monitoring (MRM) for high sensitivity and selectivity. You would need to establish the specific precursor ion > product ion transitions for:
 - Propoxyphene
 - Norpropoxyphene
 - Propoxyphene-D5 (the internal standard)

Graphviz Workflow Diagram

The following Graphviz diagram illustrates the general experimental workflow for the LC-MS/MS analysis of propoxyphene, based on the methodologies described in the search results. You can use this as a foundational template.



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References

1. (PDF) Unstable Propoxyphene Metabolite Excreted in Human Urine is... [academia.edu]
2. (PDF) Determination of Propoxyphene in Oral Fluid - Academia.edu [academia.edu]

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